

In-Depth Technical Guide to Potassium Fluorosulfate (CAS 13455-22-6)

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Compound of Interest

Compound Name: Potassium fluorosulfate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium fluorosulfate (KSO_3F), also known as potassium fluorosulfonate, is an inorganic salt with the CAS number 13455-22-6. It is a versatile reagent with significant applications in various fields of chemical research and development, particularly in organic synthesis as a fluorinating agent.[1][2] The introduction of fluorine into organic molecules can dramatically alter their biological activity, making **potassium fluorosulfate** a valuable tool in drug discovery and agrochemical development.[2] This technical guide provides a comprehensive overview of the core properties, experimental protocols, and key applications of **potassium fluorosulfate**.

Physicochemical Properties

Potassium fluorosulfate is a white to off-white or yellowish crystalline solid.[1][2] It is a stable compound under standard conditions but is sensitive to moisture and undergoes hydrolysis.[3]

Table 1: Physicochemical Properties of Potassium Fluorosulfate

Property	Value	Source(s)
CAS Number	13455-22-6	[1][2]
Molecular Formula	FKO_3S	[2][4][5]
Molecular Weight	138.16 g/mol	[1][2][4]
Appearance	White to off-white/yellowish powder or chunks	[1][2]
Melting Point	350 °C (decomposes)	[1][2][6]
Boiling Point	165.5 °C (at 760 mmHg)	[5]
Density	2.56 g/cm ³	[7]
Solubility	Reacts with water (hydrolysis)	[3][5][6]
Vapor Pressure	0.942 mmHg at 25°C	[5]

Chemical Reactivity and Stability

Potassium fluorosulfate is stable under dry conditions but reacts with water, undergoing hydrolysis.[3] It is classified as a corrosive solid that can cause severe skin burns and eye damage. The compound is incompatible with strong acids, strong oxidizing agents, bases, metals, and glass. Upon decomposition, it can produce hazardous substances including sulfur oxides, hydrogen fluoride, and potassium oxide.

Spectroscopic Data

While specific experimental spectra for **potassium fluorosulfate** are not readily available in public databases, typical spectroscopic characteristics can be inferred from the properties of the fluorosulfate anion and related compounds.

Infrared (IR) Spectroscopy

The infrared spectrum of **potassium fluorosulfate** is expected to show strong absorption bands corresponding to the S-O and S-F stretching and bending vibrations of the fluorosulfate anion (SO_3F^-). For the closely related potassium sulfate (K_2SO_4), characteristic peaks are observed for the sulfate group. The asymmetric and symmetric stretching modes of the S=O

bonds in the fluorosulfate anion would likely appear in the region of 1100-1400 cm^{-1} . The S-F stretching vibration would be expected at a lower frequency.

Raman Spectroscopy

Similar to IR spectroscopy, the Raman spectrum of **potassium fluorosulfate** will be dominated by the vibrational modes of the fluorosulfate anion. The symmetric stretching vibrations of the S-O bonds are expected to give rise to strong, sharp peaks.

^{19}F Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{19}F NMR spectrum of **potassium fluorosulfate** would exhibit a single resonance for the fluorine atom. The chemical shift of this signal provides information about the electronic environment of the fluorine nucleus. In various fluorosulfate-containing compounds, the ^{19}F chemical shift has been reported, and for the F-SO_3 group, it typically appears in a specific region of the spectrum.[8]

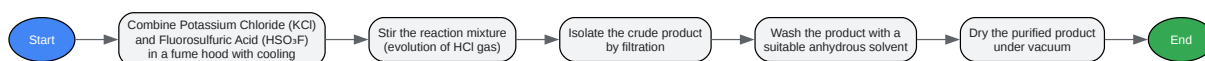
Experimental Protocols

Synthesis of Potassium Fluorosulfate

A common method for the synthesis of metal fluorosulfates involves the reaction of a metal halide with fluorosulfuric acid.[7]

Reaction: $\text{KCl} + \text{HSO}_3\text{F} \rightarrow \text{KSO}_3\text{F} + \text{HCl}$

Experimental Workflow for Synthesis



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Caption: Synthesis of **Potassium Fluorosulfate**.

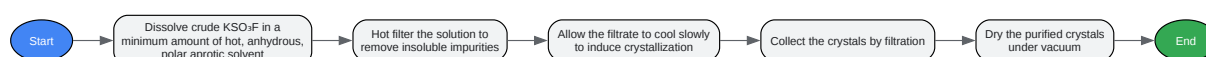
Methodology:

- In a well-ventilated fume hood, cautiously add potassium chloride to an equimolar amount of cooled fluorosulfuric acid with constant stirring. The reaction is exothermic and liberates hydrogen chloride gas, which must be safely vented.
- Continue stirring the mixture until the evolution of HCl gas ceases, indicating the completion of the reaction.
- The solid **potassium fluorosulfate** product is then isolated by filtration.
- The crude product is washed with a suitable anhydrous solvent (e.g., diethyl ether) to remove any unreacted starting materials and byproducts.
- The purified **potassium fluorosulfate** is dried under vacuum to remove any residual solvent.

Purification by Recrystallization

For further purification, **potassium fluorosulfate** can be recrystallized. A general procedure for the recrystallization of potassium salts can be adapted.

Experimental Workflow for Purification



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Caption: Purification of **Potassium Fluorosulfate**.

Methodology:

- Dissolve the crude **potassium fluorosulfate** in a minimum amount of a suitable hot, anhydrous, polar aprotic solvent.
- Perform a hot filtration to remove any insoluble impurities.

- Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of the cold, anhydrous solvent.
- Dry the purified crystals under vacuum.

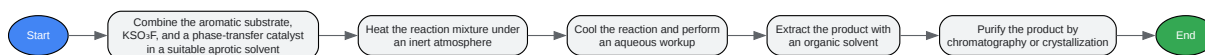
Applications in Drug Development and Research

The primary application of **potassium fluorosulfate** in a research and drug development context is as a fluorinating agent.^{[1][2]} The introduction of fluorine atoms into lead compounds can significantly enhance their metabolic stability, binding affinity, and pharmacokinetic properties.

Fluorination of Aromatic Compounds

Potassium fluorosulfate can be used for the nucleophilic fluorination of activated aromatic compounds.

Experimental Workflow for Aromatic Fluorination



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Caption: Aromatic Fluorination using KSO_3F .

Methodology:

- To a solution of the activated aromatic substrate in a high-boiling aprotic solvent (e.g., sulfolane), add **potassium fluorosulfate** and a phase-transfer catalyst (e.g., a quaternary ammonium salt).

- Heat the reaction mixture to the desired temperature under an inert atmosphere (e.g., nitrogen or argon) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous mixture with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts with brine, dry over an anhydrous drying agent (e.g., Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization to afford the desired fluorinated aromatic compound.

Safety and Handling

Potassium fluorosulfate is a corrosive material that requires careful handling to avoid contact with skin and eyes. It is essential to use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All manipulations should be carried out in a well-ventilated fume hood. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention. Store **potassium fluorosulfate** in a tightly sealed container in a cool, dry place away from incompatible materials.

Conclusion

Potassium fluorosulfate is a valuable and versatile reagent, particularly for the introduction of fluorine into organic molecules. Its properties and reactivity make it a useful tool for researchers and scientists in the fields of organic synthesis, medicinal chemistry, and materials science. Proper handling and storage procedures are crucial to ensure safety in its application. This guide provides a foundational understanding of the key technical aspects of **potassium fluorosulfate** to aid in its effective and safe utilization in a research and development setting.

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